

Application Notes and Protocols for Beta-Galactosidase Activity Assay Using X-Gal

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Compound of Interest

Compound Name: X-Gal

Cat. No.: B013511

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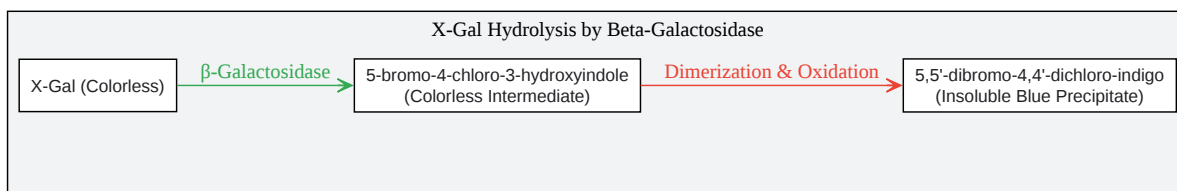
For Researchers, Scientists, and Drug Development Professionals

Introduction

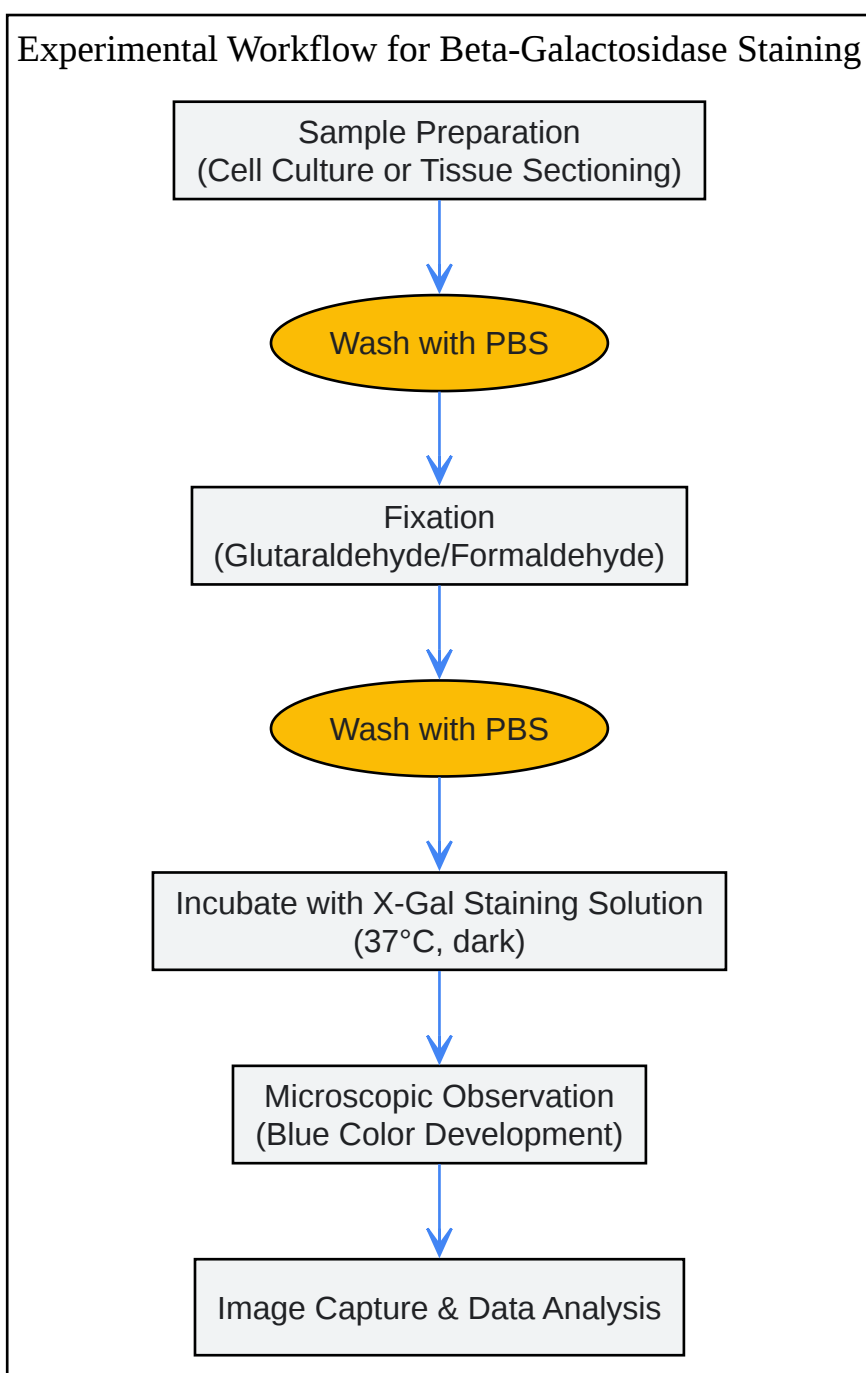
The measurement of beta-galactosidase (β -gal) activity is a cornerstone technique in molecular biology, widely employed as a reporter gene assay to study gene expression, protein-protein interactions in yeast two-hybrid systems, and for the identification of recombinant clones in blue-white screening.[1][2] The assay utilizes the chromogenic substrate 5-bromo-4-chloro-3-indolyl- β -D-galactopyranoside (**X-Gal**), which is hydrolyzed by β -galactosidase to produce an insoluble, vibrant blue precipitate.[2][3][4] This application note provides a detailed protocol for the qualitative and semi-quantitative assessment of β -galactosidase activity in cultured cells and tissue sections using **X-Gal**.

Principle of the Assay

The bacterial lacZ gene, encoding β -galactosidase, is a commonly used reporter. The enzyme is a tetramer that cleaves lactose and its analogs.[3] **X-Gal**, a colorless analog of lactose, is cleaved by β -galactosidase at the β -glycosidic bond, yielding galactose and 5-bromo-4-chloro-3-hydroxyindole.[2] The latter product then undergoes spontaneous dimerization and oxidation to form 5,5'-dibromo-4,4'-dichloro-indigo, an intensely blue and insoluble precipitate that marks the location of enzymatic activity.[2][3] The presence of potassium ferricyanide and potassium ferrocyanide in the staining solution facilitates the oxidation and dimerization process, enhancing the precipitation of the blue product.[3]



Experimental Workflow for Beta-Galactosidase Staining



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